

Essential Safety and Operational Guide for Handling 5-MCA-NAT

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Compound of Interest

Compound Name: 5-MCA-NAT

Cat. No.: B017093

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This guide provides crucial safety, handling, and disposal protocols for 5-methoxycarbonylamino-N-acetyltryptamine (**5-MCA-NAT**), a melatonin derivative and receptor agonist used in scientific research.^{[1][2]} Adherence to these procedures is vital for ensuring the safety of laboratory personnel and the integrity of research. This document is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure when handling **5-MCA-NAT**.^[3] The following table summarizes the required PPE.

PPE Category	Item	Specifications and Rationale
Eye and Face Protection	Chemical Safety Goggles with Side Shields	Essential to protect eyes from splashes.[3]
Face Shield	To be worn in addition to safety goggles when there is a significant risk of splashing.[3]	
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are a suitable option for handling the solid form and for protection against splashes.[3] Since specific breakthrough times are not available, it is recommended to change gloves frequently and immediately after any sign of contamination.[4]
Body Protection	Laboratory Coat	A standard lab coat is required to protect against skin contact from accidental spills.[3][5]
Chemical-Resistant Apron or Coveralls	Recommended when handling larger quantities or when there is an increased risk of exposure.[3]	
Respiratory Protection	NIOSH-Approved Respirator (e.g., N95)	Required when there is a risk of generating dust or aerosols, especially when handling the solid compound outside of a fume hood.[3]

Operational Plan for Safe Handling

Strict adherence to the following procedures is essential for the safe handling of **5-MCA-NAT** at every stage.

1. Preparation and Area Setup:

- Conduct all work in a well-ventilated area, preferably within a chemical fume hood.[5]
- Ensure the work area is clean and uncluttered.[5]
- Assemble all necessary equipment, such as an analytical balance, weighing paper or boat, spatula, and vials, before handling the compound.[3]
- Don all required PPE as detailed in the table above.[3]

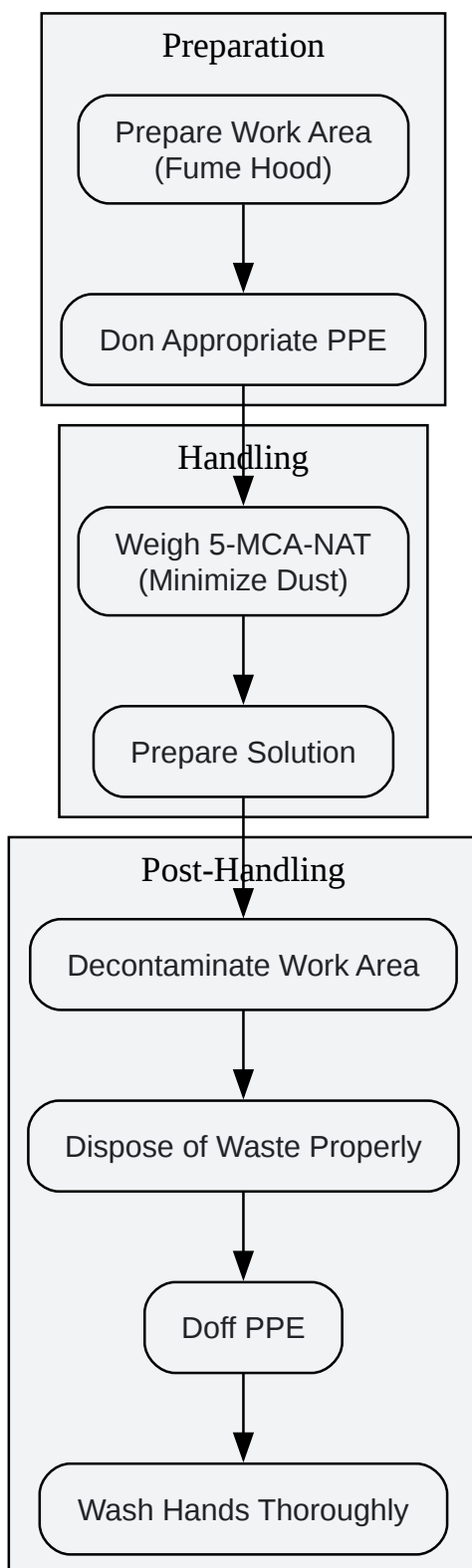
2. Handling the Solid Compound:

- When handling the solid form of **5-MCA-NAT**, use techniques that minimize dust generation, such as gentle scooping.[4][6]
- Immediately after weighing the desired amount, securely close the primary container.[3]

3. Solution Preparation:

- **5-MCA-NAT** is a solid that is slightly soluble in methanol.[2] When preparing solutions, add the solvent to the vial containing the weighed compound.
- If working with other solvents, it is important to first determine the solubility. For similar compounds like tryptamine, solubility is noted in organic solvents such as ethanol, DMSO, and dimethylformamide.[7]

Safe Handling Workflow



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Caption: Workflow for the safe handling of **5-MCA-NAT**.

Spill Management

In the event of a spill, follow these steps to ensure a safe and effective cleanup:

- **Evacuate and Alert:** Immediately alert others in the area and evacuate if necessary.
- **Assess the Spill:** Determine the nature and extent of the spill.
- **Secure the Area:** Restrict access to the spill area.
- **PPE:** Wear appropriate PPE, including respiratory protection, gloves, and a lab coat.[\[4\]](#)
- **Containment and Cleanup:** For a solid spill, gently sweep or scoop the material into a labeled waste container, avoiding dust generation.[\[4\]](#)[\[8\]](#) For a liquid spill, absorb the material with an inert absorbent and place it in a sealed container for disposal.
- **Decontamination:** Clean the spill area with an appropriate solvent and then wash with soap and water.
- **Waste Disposal:** Dispose of all contaminated materials as hazardous waste.[\[8\]](#)

Disposal Plan

All waste containing **5-MCA-NAT** must be treated as hazardous chemical waste.

- **Solid Waste:** Collect solid **5-MCA-NAT** waste and any contaminated materials (e.g., weighing paper, gloves) in a clearly labeled, sealed, and puncture-resistant container.[\[4\]](#)
- **Liquid Waste:** Collect liquid waste containing **5-MCA-NAT** in a compatible, sealed, and clearly labeled container.[\[9\]](#)
- Follow all institutional, local, state, and federal regulations for the disposal of chemical waste.
[\[9\]](#)[\[10\]](#) Do not dispose of **5-MCA-NAT** down the drain or in the regular trash.

Key Safety and Chemical Information

The following table summarizes essential data for **5-MCA-NAT**.

Property	Value
Chemical Name	5-methoxycarbonylamino-N-acetyltryptamine[2]
Synonyms	GR135531, 5-MCA-NAT, MCA-NAT[2]
CAS Number	190277-13-5[2]
Molecular Formula	C ₁₄ H ₁₇ N ₃ O ₃ [2]
Molecular Weight	275.3 g/mol [2]
Physical State	Solid[2]
Solubility	Slightly soluble in methanol[2]
Storage	Store in a dry, well-ventilated place. Keep container tightly closed.[3]
Hazard Classifications	While specific classifications for 5-MCA-NAT are not readily available, related tryptamine compounds are classified as skin, eye, and respiratory irritants.[3] It should be handled as a hazardous substance.[7]
Occupational Exposure Limits	No data available. Handle with caution as a potent pharmacological agent.[3]

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